

Navigating the Isomeric Landscape of Chloro-Fluorophenyl-Methylquinazolines: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-2-(2-fluorophenyl)-6-methylquinazoline

CAS No.: 885277-53-2

Cat. No.: B1452343

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the intricate world of medicinal chemistry and drug discovery, precise molecular architecture is paramount. This guide addresses the chemical properties, synthesis, and characterization of the quinazoline scaffold, with a specific focus on the topic of **4-Chloro-2-(2-fluorophenyl)-6-methylquinazoline**.

A critical clarification is necessary from the outset. Comprehensive searches of established chemical databases and scientific literature reveal that information and commercially available standards for "**4-Chloro-2-(2-fluorophenyl)-6-methylquinazoline**" are exceptionally scarce. Instead, the vast majority of technical data corresponds to its structural isomer, 6-Chloro-4-(2-fluorophenyl)-2-methylquinazoline (CAS No. 119401-13-7). This guide will therefore focus on the well-characterized isomer while providing the foundational knowledge necessary for the synthesis and identification of other derivatives, including the titular compound. Understanding

the synthetic pathways and characterization techniques for this class of molecules is essential for any researcher aiming to synthesize a specific, novel isomer.

Quinazoline derivatives are a cornerstone of modern pharmacology, recognized as a "privileged structure" due to their wide range of biological activities.^{[1][2]} They are integral to numerous approved therapeutics, particularly in oncology, where they function as kinase inhibitors.^{[3][4]} This guide will provide the technical framework for professionals working with this vital heterocyclic system.

Part 1: Core Chemical and Physical Properties

The fundamental physicochemical properties of a compound are the bedrock of its application in research and development. The data presented here pertains to the well-documented isomer, 6-Chloro-4-(2-fluorophenyl)-2-methylquinazoline.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₀ ClFN ₂	^{[5][6]}
Molecular Weight	272.70 g/mol	^{[5][7]}
Exact Mass	272.0516542 Da	
CAS Number	119401-13-7	^{[5][7][8]}
Physical State	Solid (Neat)	^[7]
Calculated LogP	4.3	
Hydrogen Bond Donors	0	
Hydrogen Bond Acceptors	2	

Structural Isomerism: A Critical Distinction

The distinction between 4-chloro/6-methyl and 6-chloro/2-methyl substitution patterns is not trivial. The position of the chloro and methyl groups on the quinazoline ring, and the phenyl group at either the 2 or 4 position, will significantly influence the molecule's three-dimensional shape, electronic distribution, and, consequently, its biological activity and metabolic profile.

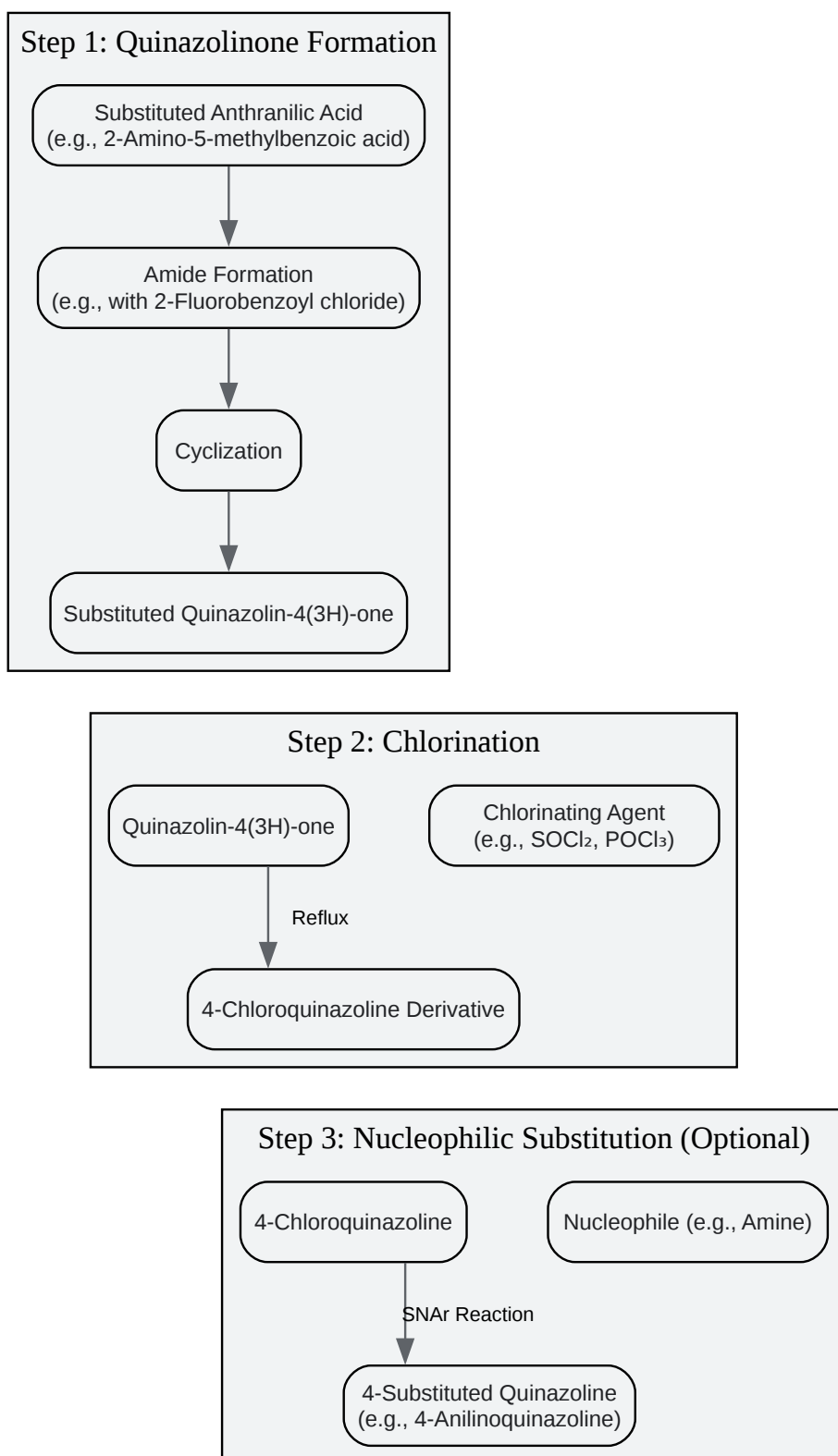
Any researcher intending to synthesize "4-Chloro-2-(2-fluorophenyl)-6-methylquinazoline" must employ rigorous analytical methods to confirm the regiochemistry of the final product.

Part 2: Synthesis and Mechanistic Insights

The synthesis of 4-chloroquinazoline derivatives is a well-established process in organic chemistry, typically involving the chlorination of a quinazolin-4(3H)-one precursor. This transformation is a critical step in creating versatile intermediates for further functionalization, particularly for reactions with nucleophiles to generate libraries of potential drug candidates.^[4]
^[9]

General Synthetic Workflow

The synthesis of a specific chloro-fluorophenyl-methylquinazoline isomer would logically proceed through the following general pathway. The key is the initial synthesis of the correct quinazolinone isomer.



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Caption: General synthetic workflow for 4-chloroquinazoline derivatives.

Experimental Protocol: Chlorination of a Quinazolin-4(3H)-one

This protocol describes a general method for the conversion of a quinazolinone to the corresponding 4-chloroquinazoline, a pivotal intermediate.

Objective: To synthesize a 4-chloroquinazoline derivative from its quinazolin-4(3H)-one precursor.

Materials:

- Substituted quinazolin-4(3H)-one (1.0 eq)
- Thionyl chloride (SOCl_2) or Phosphorus oxychloride (POCl_3) (used as both reagent and solvent)
- N,N-Dimethylformamide (DMF) (catalytic amount)
- Inert solvent (e.g., toluene, chlorobenzene) for workup
- Ice-cold water or saturated sodium bicarbonate solution
- Drying agent (e.g., anhydrous Na_2SO_4 , MgSO_4)
- Rotary evaporator
- Reaction flask with reflux condenser and drying tube

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a reflux condenser and a calcium chloride drying tube, add the substituted quinazolin-4(3H)-one (1.0 eq).
- **Addition of Reagents:** Carefully add an excess of thionyl chloride (or POCl_3) to the flask to act as both the chlorinating agent and the solvent. A typical ratio is 5-10 mL of SOCl_2 per gram of quinazolinone. Add a catalytic amount (e.g., 1-2 drops) of DMF.

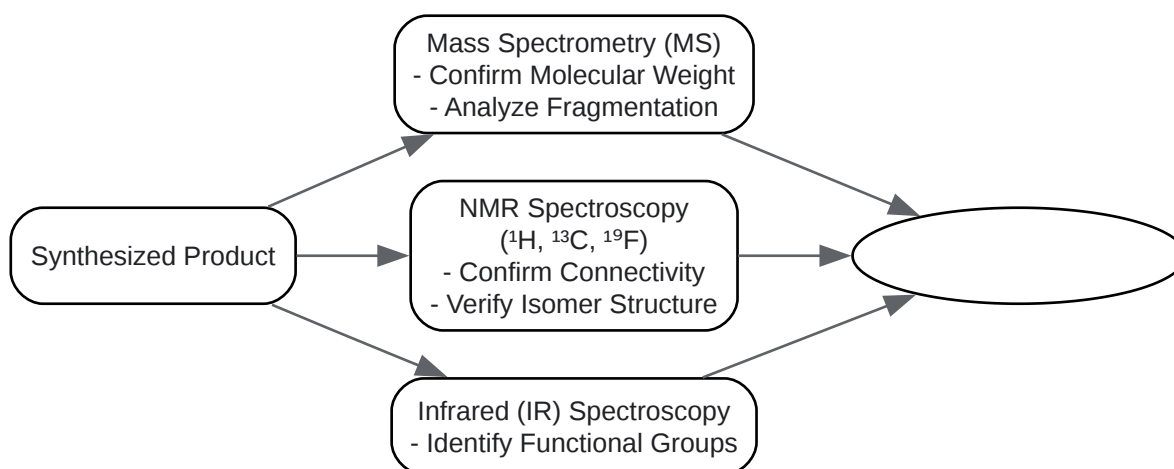
- Causality Behind Choices: Thionyl chloride and POCl_3 are highly effective chlorinating agents for this transformation. The addition of catalytic DMF forms a Vilsmeier-Haack type intermediate, which is a more potent electrophile and accelerates the reaction.^[10]
- Reaction: Heat the mixture to reflux (for SOCl_2 , the boiling point is $\sim 76^\circ\text{C}$). Monitor the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed. The reaction is often complete within 2-6 hours.
- Workup - Removal of Excess Reagent: After the reaction is complete, allow the mixture to cool to room temperature. Carefully remove the excess thionyl chloride under reduced pressure using a rotary evaporator. It is advisable to use a base trap (e.g., NaOH solution) to neutralize the corrosive and toxic SOCl_2 vapors.
- Workup - Isolation: The crude product can be purified by pouring the reaction mixture cautiously onto crushed ice or into a cold, saturated sodium bicarbonate solution to neutralize acidity and precipitate the product.
- Purification: The resulting solid is collected by vacuum filtration, washed with cold water, and dried. Further purification can be achieved by recrystallization from a suitable solvent (e.g., ethanol, ethyl acetate/hexane).

Self-Validating System: The success of the chlorination can be initially validated by the change in physical properties (the product is often a crystalline solid) and confirmed by TLC, showing the disappearance of the quinazolinone spot and the appearance of a new, typically less polar, product spot. Final validation requires the analytical characterization detailed in the next section.

Part 3: Analytical Characterization and Structural Verification

For a novel or less-common isomer like **4-Chloro-2-(2-fluorophenyl)-6-methylquinazoline**, unambiguous structural confirmation is non-negotiable. A combination of spectroscopic techniques is required.

Characterization Workflow



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Caption: Analytical workflow for structural confirmation.

- Mass Spectrometry (MS): This is the first and most direct method to confirm the molecular weight of the synthesized compound. High-resolution mass spectrometry (HRMS) should yield a molecular ion peak corresponding to the exact mass of $C_{15}H_{10}ClFN_2$ (272.0517). The isotopic pattern, showing a characteristic ~3:1 ratio for the M and M+2 peaks, will confirm the presence of a single chlorine atom.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is the most powerful tool for determining the precise isomeric structure.
 - 1H NMR: Will show the number of distinct protons and their connectivity. For **4-Chloro-2-(2-fluorophenyl)-6-methylquinazoline**, one would expect to see signals for the methyl group protons, and distinct aromatic signals for both the quinazoline and the 2-fluorophenyl rings. The coupling patterns (splitting) of the aromatic protons are critical for determining the substitution pattern.
 - ^{13}C NMR: Will indicate the number of unique carbon environments.
 - ^{19}F NMR: Will show a signal for the fluorine atom, and its coupling to nearby protons on the phenyl ring can further confirm the "2-fluoro" substitution.
 - 2D NMR (COSY, HSQC, HMBC): These experiments are essential to definitively assign all proton and carbon signals and confirm the connectivity between the different fragments of

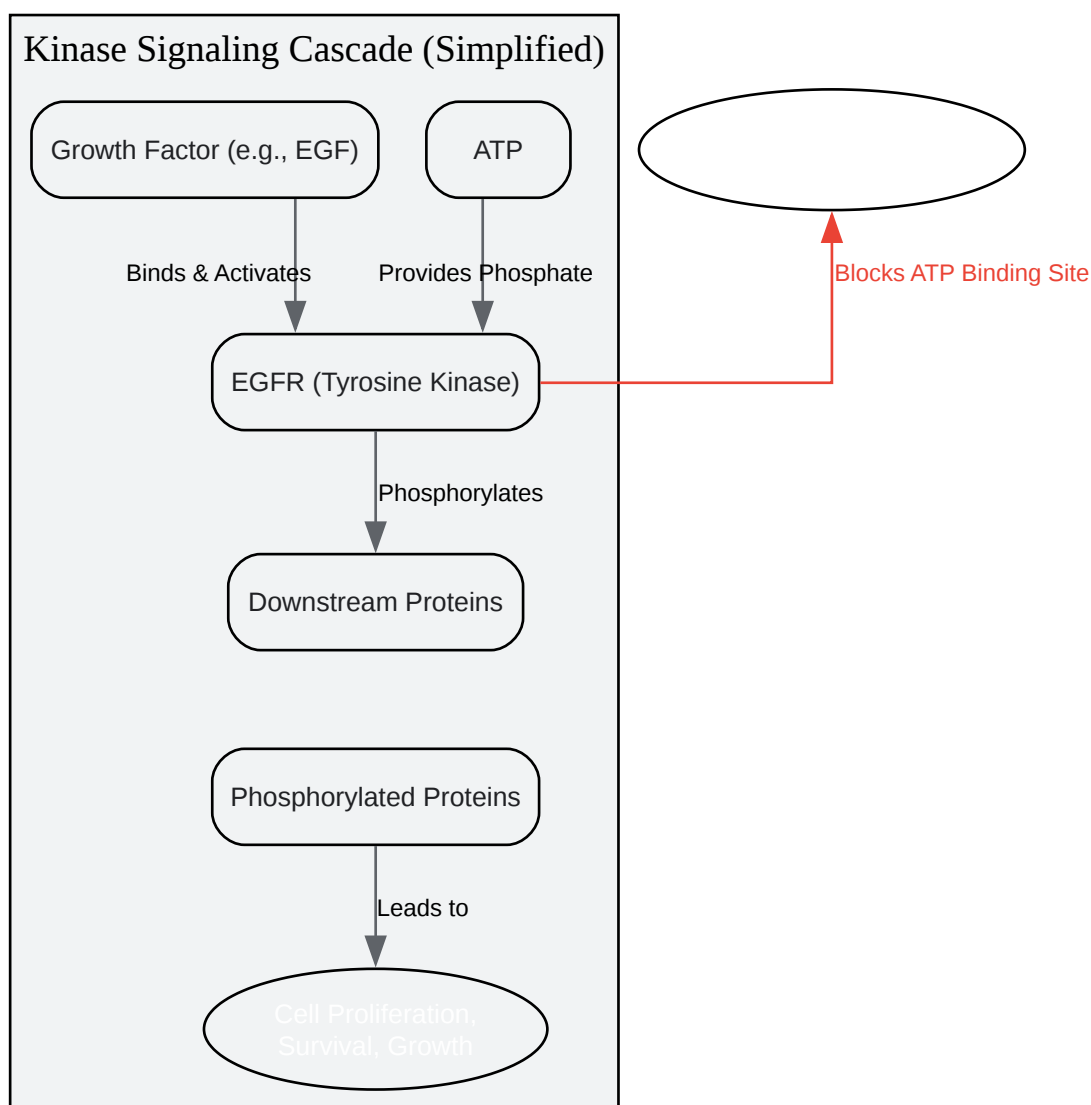
the molecule, leaving no ambiguity about the isomeric form.

Part 4: Relevance in Drug Development

The 4-chloro group on the quinazoline ring is not typically part of the final active pharmaceutical ingredient (API). Instead, it serves as a highly reactive "handle" for introducing diversity. It is an excellent electrophile for nucleophilic aromatic substitution (S_NAr) reactions.^[11]

The Role in Medicinal Chemistry

The primary utility of 4-chloroquinazolines is their reaction with amines to form 4-anilinoquinazolines. This specific scaffold is famous for its ability to inhibit receptor tyrosine kinases (RTKs) like the Epidermal Growth Factor Receptor (EGFR).^[4]



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Caption: Mechanism of EGFR inhibition by 4-anilinoquinazolines.

By modifying the aniline nucleophile and the substituents on the quinazoline core (like the 6-methyl group), researchers can fine-tune the compound's potency, selectivity, and pharmacokinetic properties (ADME). The presence of a fluorine atom, as in the 2-fluorophenyl group, is a common strategy in medicinal chemistry to modulate metabolic stability and binding interactions.

The broad biological activities of quinazolines are not limited to oncology and include anti-inflammatory, antibacterial, and antiviral properties, making this scaffold a continuous source of

investigation for new therapeutic agents.[\[1\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Conclusion

While the specific compound **4-Chloro-2-(2-fluorophenyl)-6-methylquinazoline** is not a readily cataloged chemical, its structural class is of immense importance in pharmaceutical research. This guide has provided the essential technical information for its well-characterized isomer, 6-Chloro-4-(2-fluorophenyl)-2-methylquinazoline, and laid out the foundational synthetic and analytical principles required to approach any specific isomer within this family. For researchers and drug development professionals, a deep understanding of the synthesis, characterization, and structure-activity relationships of the quinazoline core is indispensable for the innovation of next-generation therapeutics.

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